

Spectroscopic Characterization of 2-Phenylpyrimidin-5-amine: A Technical Guide

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Compound of Interest

Compound Name: 2-Phenylpyrimidin-5-amine

CAS No.: 59808-52-5

Cat. No.: B1269193

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Introduction

2-Phenylpyrimidin-5-amine is a heterocyclic organic compound of significant interest in medicinal chemistry and materials science. Its structure, featuring a pyrimidine ring linked to a phenyl group and bearing an amine functionality, makes it a versatile scaffold for the development of novel therapeutic agents and functional materials. A thorough understanding of its spectroscopic properties is paramount for its unambiguous identification, purity assessment, and the elucidation of its role in various chemical and biological processes. This in-depth technical guide provides a comprehensive overview of the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for **2-Phenylpyrimidin-5-amine**. The content herein is curated for researchers, scientists, and drug development professionals, offering not only spectral data but also insights into the experimental considerations for acquiring and interpreting this information.

Molecular Structure and Spectroscopic Overview

The structural framework of **2-Phenylpyrimidin-5-amine** dictates its characteristic spectroscopic signatures. The molecule consists of a phenyl ring attached to the 2-position of a

pyrimidine ring, with an amine group at the 5-position. This arrangement of aromatic and heteroaromatic rings, along with the primary amine, gives rise to distinct signals in NMR, characteristic absorption bands in IR, and predictable fragmentation patterns in mass spectrometry.

Caption: Molecular structure of **2-Phenylpyrimidin-5-amine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. For **2-Phenylpyrimidin-5-amine**, both ^1H and ^{13}C NMR provide critical information for structural confirmation.

^1H NMR Spectroscopy

The ^1H NMR spectrum of **2-Phenylpyrimidin-5-amine** is expected to show distinct signals for the protons of the phenyl and pyrimidine rings, as well as the amine group. The chemical shifts are influenced by the electronic environment of each proton.

Predicted ^1H NMR Data (in DMSO- d_6)

Protons	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
Phenyl-H (ortho)	7.9 - 8.1	Doublet	7-8
Phenyl-H (meta)	7.4 - 7.6	Triplet	7-8
Phenyl-H (para)	7.3 - 7.5	Triplet	7-8
Pyrimidine-H4/H6	8.5 - 8.7	Singlet	-
-NH ₂	5.0 - 6.0	Broad Singlet	-

Interpretation:

- The protons on the phenyl ring will appear as a complex multiplet or as distinct doublet and triplets, characteristic of a monosubstituted benzene ring. The ortho protons are expected to be the most deshielded due to their proximity to the electron-withdrawing pyrimidine ring.

- The two equivalent protons on the pyrimidine ring (H4 and H6) are expected to appear as a sharp singlet in the downfield region due to the deshielding effect of the two nitrogen atoms.
- The amine protons will likely appear as a broad singlet. The chemical shift of the -NH₂ protons can be highly variable and is dependent on solvent, concentration, and temperature due to hydrogen bonding and exchange. Addition of D₂O will cause the disappearance of this signal, confirming its assignment.[\[1\]](#)

¹³C NMR Spectroscopy

The ¹³C NMR spectrum provides information about the carbon skeleton of the molecule.

Predicted ¹³C NMR Data (in DMSO-d₆)

Carbon Atom	Predicted Chemical Shift (δ, ppm)
Phenyl-C (ipso)	135 - 140
Phenyl-C (ortho)	128 - 130
Phenyl-C (meta)	128 - 130
Phenyl-C (para)	130 - 132
Pyrimidine-C2	160 - 165
Pyrimidine-C4/C6	155 - 160
Pyrimidine-C5	130 - 135

Interpretation:

- The carbon atoms of the phenyl ring will have chemical shifts in the aromatic region (120-140 ppm).
- The carbon atoms of the pyrimidine ring are significantly deshielded by the nitrogen atoms, and their signals will appear further downfield. C2, being bonded to two nitrogen atoms and the phenyl group, is expected to be the most deshielded. C4 and C6 will also be in the downfield region. C5, attached to the amine group, will be more shielded relative to the other pyrimidine carbons.

Experimental Protocol for NMR Spectroscopy

- Sample Preparation:
 - Accurately weigh 5-10 mg of **2-Phenylpyrimidin-5-amine**.
 - Dissolve the sample in approximately 0.6 mL of a suitable deuterated solvent (e.g., DMSO- d_6 , $CDCl_3$) in a clean NMR tube. DMSO- d_6 is often a good choice for compounds with amine groups as it can help in observing the N-H protons.
 - Ensure the sample is fully dissolved; gentle warming or sonication can be applied if necessary.
- Instrument Setup:
 - Use a high-resolution NMR spectrometer (e.g., 400 MHz or higher).
 - Lock the spectrometer on the deuterium signal of the solvent.
 - Shim the magnetic field to achieve optimal homogeneity, which is crucial for obtaining sharp and well-resolved peaks.
- 1H NMR Acquisition:
 - Acquire a standard one-pulse 1H NMR spectrum.
 - Typical spectral width: 0-12 ppm.
 - Number of scans: 16-64, depending on the sample concentration.
 - A relaxation delay of 1-2 seconds is generally sufficient.
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled ^{13}C NMR spectrum.
 - Typical spectral width: 0-200 ppm.

- A larger number of scans (e.g., 1024 or more) is required due to the lower natural abundance of the ^{13}C isotope.
- A longer relaxation delay (2-5 seconds) may be necessary for quaternary carbons to be observed effectively.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on the absorption of infrared radiation.

Predicted IR Absorption Bands

Wavenumber (cm^{-1})	Vibration	Intensity
3400-3200	N-H stretch (asymmetric and symmetric)	Medium
3100-3000	Aromatic C-H stretch	Medium-Weak
1650-1580	N-H bend	Medium-Strong
1600-1450	C=C and C=N stretch (aromatic and heteroaromatic rings)	Strong
1335-1250	Aromatic C-N stretch	Strong
900-675	Aromatic C-H out-of-plane bend	Strong

Interpretation:

- The presence of the primary amine group ($-\text{NH}_2$) will be indicated by two medium-intensity bands in the $3400\text{-}3200\text{ cm}^{-1}$ region, corresponding to the asymmetric and symmetric N-H stretching vibrations.[2] A bending vibration for the N-H bond is expected around $1650\text{-}1580\text{ cm}^{-1}$. [2]

- The aromatic C-H stretching vibrations of the phenyl and pyrimidine rings will appear in the 3100-3000 cm^{-1} region.
- Strong absorptions in the 1600-1450 cm^{-1} range are characteristic of the C=C and C=N stretching vibrations within the aromatic and heteroaromatic rings.
- A strong band in the 1335-1250 cm^{-1} region is expected for the aromatic C-N stretch.^[2]
- The substitution pattern of the phenyl ring can be inferred from the strong C-H out-of-plane bending vibrations in the 900-675 cm^{-1} region.

Experimental Protocol for IR Spectroscopy

- Sample Preparation (Attenuated Total Reflectance - ATR):
 - Ensure the ATR crystal is clean.
 - Place a small amount of the solid **2-Phenylpyrimidin-5-amine** sample directly onto the ATR crystal.
 - Apply pressure using the anvil to ensure good contact between the sample and the crystal.
- Sample Preparation (KBr Pellet):
 - Thoroughly grind 1-2 mg of the sample with approximately 100-200 mg of dry potassium bromide (KBr) using an agate mortar and pestle.
 - Press the mixture into a transparent pellet using a hydraulic press.
- Data Acquisition:
 - Record the spectrum, typically in the range of 4000-400 cm^{-1} .
 - Collect a background spectrum of the empty ATR crystal or a pure KBr pellet and subtract it from the sample spectrum.
 - Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.

Mass Spectrometry (MS)

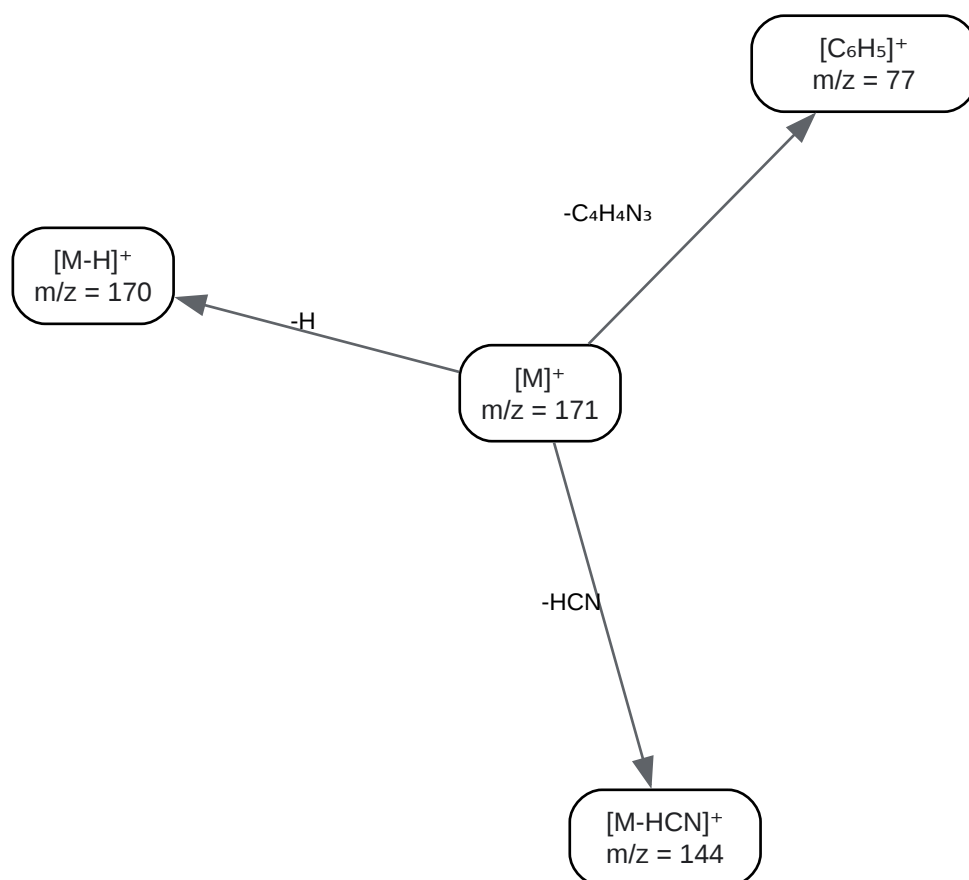
Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification and structural elucidation. The molecular formula of **2-Phenylpyrimidin-5-amine** is $C_{10}H_9N_3$, and its molecular weight is approximately 171.20 g/mol .

Expected Mass Spectrum Data (Electron Ionization - EI)

m/z	Proposed Fragment
171	$[M]^+$ (Molecular Ion)
170	$[M-H]^+$
144	$[M-HCN]^+$
116	$[M-C_2H_3N_2]^+$
77	$[C_6H_5]^+$ (Phenyl cation)

Interpretation:

- The molecular ion peak ($[M]^+$) is expected at m/z 171, confirming the molecular weight of the compound.
- A peak at m/z 170, corresponding to the loss of a hydrogen atom ($[M-H]^+$), is also likely.
- Fragmentation of the pyrimidine ring may lead to the loss of HCN (27 Da), resulting in a fragment at m/z 144.
- Further fragmentation could involve the cleavage of the bond between the phenyl and pyrimidine rings, leading to a prominent peak for the phenyl cation at m/z 77.



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Caption: Proposed fragmentation pathway for **2-Phenylpyrimidin-5-amine** in EI-MS.

Experimental Protocol for Mass Spectrometry

- Sample Introduction:
 - For a volatile and thermally stable compound like **2-Phenylpyrimidin-5-amine**, direct insertion probe (DIP) or gas chromatography (GC) can be used for sample introduction into an electron ionization (EI) source.
 - For less volatile samples or to obtain a soft ionization, electrospray ionization (ESI) coupled with liquid chromatography (LC) can be employed. The sample would be dissolved in a suitable solvent like methanol or acetonitrile.
- Ionization:

- Electron Ionization (EI): The sample is bombarded with high-energy electrons (typically 70 eV), causing ionization and extensive fragmentation. This is useful for obtaining structural information from the fragment ions.
- Electrospray Ionization (ESI): The sample solution is sprayed through a charged capillary, creating charged droplets from which ions are desolvated. This is a soft ionization technique that typically produces the protonated molecule $[M+H]^+$, which would be observed at m/z 172.
- Mass Analysis and Detection:
 - The generated ions are separated based on their mass-to-charge ratio (m/z) using a mass analyzer (e.g., quadrupole, time-of-flight).
 - The separated ions are then detected, and a mass spectrum is generated.

Conclusion

The comprehensive spectroscopic analysis of **2-Phenylpyrimidin-5-amine** through NMR, IR, and Mass Spectrometry provides a robust framework for its unequivocal identification and characterization. The predicted data and interpretations presented in this guide, along with the detailed experimental protocols, offer valuable insights for researchers working with this important chemical entity. Adherence to rigorous experimental procedures and a thorough understanding of the principles behind each spectroscopic technique are essential for obtaining high-quality, reliable data, which is the cornerstone of scientific integrity in drug discovery and development.

References

- Sunway Pharm Ltd. **2-Phenylpyrimidin-5-amine**. (URL: [\[Link\]](#))
- Chemistry LibreTexts. 24.10: Spectroscopy of Amines. (URL: [\[Link\]](#))
- International Journal of Innovative Research in Science, Engineering and Technology. Microwave Synthesis of Amino-Pyrimidines- FT-IR Spectrum. (URL: [\[Link\]](#))
- UCLA Chemistry and Biochemistry. IR Spectroscopy Tutorial: Amines. (URL: [\[Link\]](#))

- PubChem. 5-Phenylpyrimidin-4-amine. (URL: [\[Link\]](#))

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Sources

- 1. ijirset.com [ijirset.com]
- 2. 59808-52-5|2-Phenylpyrimidin-5-amine|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [Spectroscopic Characterization of 2-Phenylpyrimidin-5-amine: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1269193/docs#spectroscopic-characterization-of-2-phenylpyrimidin-5-amine-a-technical-guide\]](https://www.benchchem.com/product/b1269193/docs#spectroscopic-characterization-of-2-phenylpyrimidin-5-amine-a-technical-guide)

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